

Application of Tecnazene as a Fungicide in Greenhouses: Application Notes and Protocols

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Compound of Interest

Compound Name: Tecnazene

Cat. No.: B7766808

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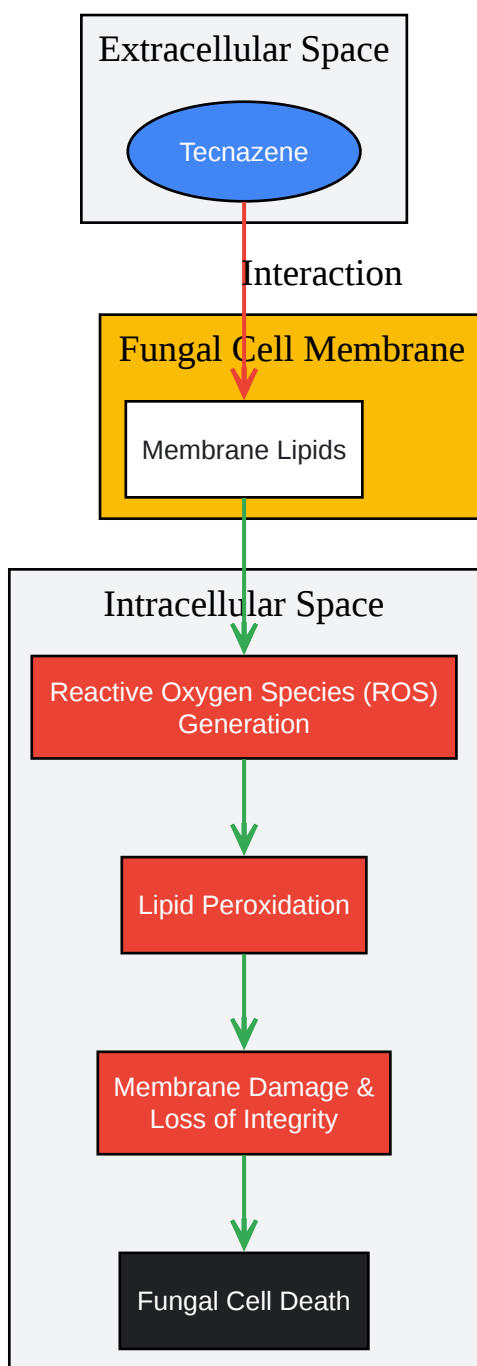
Introduction

Tecnazene (2,3,5,6-tetrachloronitrobenzene) is a fungicide and plant growth regulator utilized in agricultural settings.[1][2] In greenhouse environments, it is primarily applied as a smoke formulation to control fungal diseases, most notably Grey Mould (*Botrytis cinerea*), on various crops including tomatoes, lettuce, and ornamental plants.[1][2] **Tecnazene** is recognized for its protective and curative properties.[2] This document provides detailed application notes and protocols for the use of **Tecnazene** in greenhouses, based on available scientific information.

Mechanism of Action

The primary mode of action for **Tecnazene** is the disruption of fungal cell membrane structure and function. It acts as a lipid peroxidation inhibitor, which leads to a cascade of events compromising the integrity of the fungal cell. This disruption of the cell membrane is a key factor in its fungicidal activity.

Proposed Signaling Pathway for Tecnazene's Fungicidal Activity



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Caption: Proposed mechanism of **Tecnazene** leading to fungal cell death.

Application Protocols

Tecnazene is typically applied in greenhouses as a smoke formulation generated from pyrotechnic products, commonly known as "fumites" or smoke generators. This method allows for the even distribution of the fungicide throughout the enclosed space, reaching all plant surfaces.

General Application Instructions for Tecnazene Smoke Generators

- Calculate Greenhouse Volume: Accurately determine the volume of the greenhouse (length x width x height) in cubic meters.
- Determine Dosage: Refer to the product label for the specific application rate. Note: Specific dosage information for **Tecnazene** smoke generators for various crops is not readily available in public literature. Always consult the manufacturer's instructions for the specific product being used.
- Prepare the Greenhouse:
 - Close all vents, windows, and doors to ensure the greenhouse is as airtight as possible.
 - Ensure that all personnel and animals are removed from the greenhouse.
 - Turn off all irrigation systems and fans.
- Placement of Smoke Generators:
 - Place the required number of smoke generators on a fireproof base (e.g., a metal tray or concrete block) evenly throughout the greenhouse.
 - Ensure generators are not placed directly under plants or flammable materials.
- Ignition and Application:
 - Ignite the smoke generators according to the manufacturer's instructions, starting from the furthest point from the exit.
 - Exit the greenhouse immediately and seal the entrance.

- **Exposure Period:** Allow the smoke to remain in the sealed greenhouse for the recommended exposure period, typically several hours or overnight.
- **Ventilation:** After the exposure period, thoroughly ventilate the greenhouse for the time specified on the product label before re-entry.

Quantitative Data

While specific efficacy data for **Tecnazene** against *Botrytis cinerea* in greenhouse settings is limited in publicly available literature, the following table summarizes general information.

Parameter	Information	Source
Target Pathogen	Botrytis cinerea (Grey Mould)	
Application Method	Smoke Generator	
Mode of Action	Disruption of membrane structure and function; Lipid peroxidation inhibitor	
FRAC Group	14	

Experimental Protocols

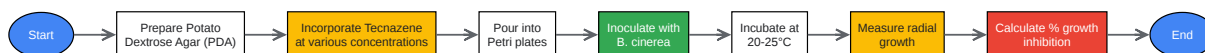
The following are detailed, hypothetical experimental protocols for evaluating the efficacy of **Tecnazene** as a fungicide in a greenhouse setting. These protocols are based on standard fungicide trial methodologies and should be adapted based on specific research objectives and available resources.

Experiment 1: In Vitro Efficacy of Tecnazene against Botrytis cinerea

Objective: To determine the in vitro efficacy of **Tecnazene** against *Botrytis cinerea*.

Methodology:

- Fungal Isolate: Obtain a pure culture of *Botrytis cinerea* isolated from an infected greenhouse crop.
- **Tecnazene** Stock Solution: Prepare a stock solution of **Tecnazene** in a suitable solvent (e.g., DMSO).
- Poisoned Food Technique:
 - Prepare Potato Dextrose Agar (PDA).
 - Incorporate different concentrations of **Tecnazene** into the molten PDA.
 - Pour the amended PDA into Petri plates.
 - Inoculate the center of each plate with a mycelial plug of *B. cinerea*.
 - Incubate the plates at 20-25°C.
- Data Collection: Measure the radial growth of the fungal colony at regular intervals.
- Analysis: Calculate the percentage of growth inhibition for each **Tecnazene** concentration compared to a control (PDA without **Tecnazene**).



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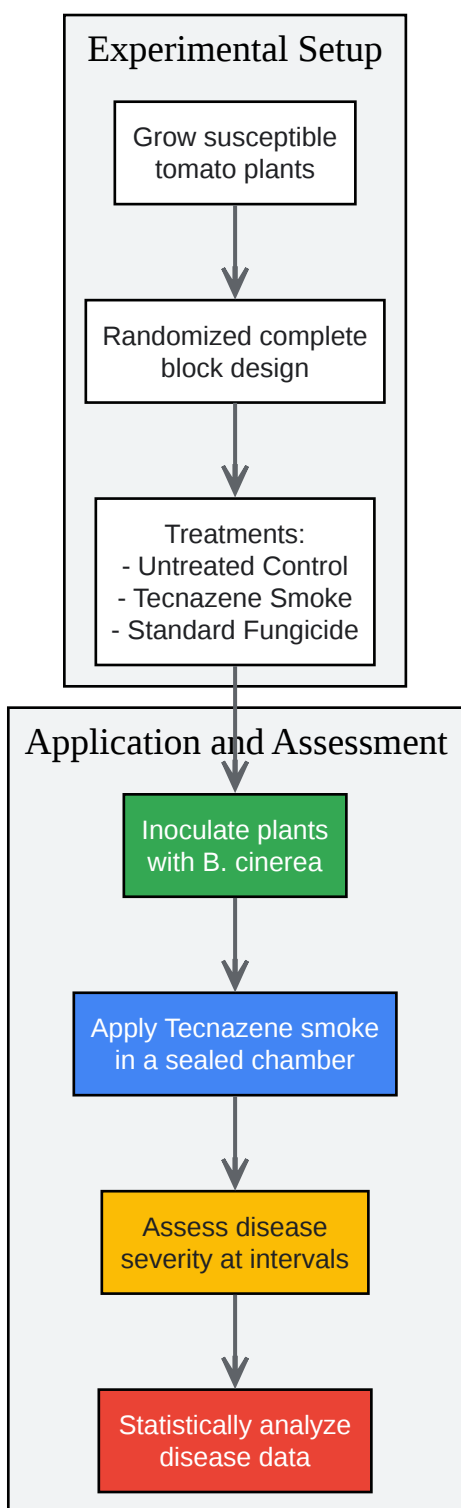
Caption: Workflow for in vitro efficacy testing of **Tecnazene**.

Experiment 2: Greenhouse Efficacy Trial on Tomatoes

Objective: To evaluate the efficacy of **Tecnazene** smoke application for the control of Grey Mould on greenhouse tomatoes.

Methodology:

- Plant Material: Grow tomato plants (e.g., a susceptible cultivar) in pots under standard greenhouse conditions.
- Experimental Design: Use a randomized complete block design with multiple replications. Treatments should include:
 - Untreated control
 - **Tecnazene** smoke application
 - Standard fungicide spray (positive control)
- Inoculation: Inoculate plants with a spore suspension of *Botrytis cinerea*.
- **Tecnazene** Application:
 - Move the designated plants to a separate, sealable greenhouse chamber for treatment.
 - Apply **Tecnazene** smoke according to the general protocol described above.
 - After the exposure and ventilation period, return the plants to the main greenhouse.
- Disease Assessment:
 - At regular intervals, assess the disease severity using a standardized rating scale (e.g., percentage of leaf area infected, number of lesions per plant).
- Data Analysis: Analyze the disease severity data using appropriate statistical methods (e.g., ANOVA) to compare the treatments.



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Caption: Workflow for a greenhouse efficacy trial of **Tecnazene**.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, coveralls, and respiratory protection, when handling and applying **Tecnazene** products.
- Re-entry Interval (REI): Adhere strictly to the re-entry interval specified on the product label. Do not enter the treated greenhouse until it has been thoroughly ventilated.
- Storage: Store **Tecnazene** products in a cool, dry, well-ventilated area away from food, feed, and out of reach of children and unauthorized personnel.
- Disposal: Dispose of empty containers and any unused product in accordance with local regulations.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on currently available information. It is not a substitute for the product label. Always read and follow the manufacturer's label and safety data sheet before using any pesticide product. Regulations regarding the use of **Tecnazene** may vary by region.

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References

- 1. Tecnazene (HSG 12, 1988) [inchem.org]
- 2. Tecnazene [sitem.herts.ac.uk]
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